

Application Notes & Protocols: In-Vitro Model for Gaviscon Raft Strength Measurement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gaviscon

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed overview of the in-vitro methodologies used to characterize the raft-forming properties of **Gaviscon** and other alginate-based reflux suppressants. These protocols are essential for quality control, formulation development, and comparative analysis of product performance.

Introduction: The Science of Alginate Raft Formation

Gaviscon's therapeutic effect in managing gastroesophageal reflux disease (GERD) is primarily physical and does not depend on systemic absorption.[1] The key ingredient, sodium alginate, is a polysaccharide derived from brown seaweed.[2] Upon contact with gastric acid, the sodium alginate precipitates to form a viscous gel.[2][3] In formulations like **Gaviscon** Double Action, sodium bicarbonate and calcium carbonate are also included.[1][4] These react with gastric acid to produce carbon dioxide gas, which becomes entrapped within the alginate gel, causing it to become buoyant and float on top of the stomach contents.[2][4][5] This floating gel, known as a "raft," acts as a physical barrier, preventing the reflux of acidic stomach contents into the esophagus.[1][5] The calcium ions released from calcium carbonate cross-link with the alginate chains, significantly strengthening the raft.[5][6][7] The strength, volume, and resilience of this raft are critical parameters that determine the efficacy and duration of action of the product.[8][9]

Key Performance Parameters & Quantitative Data

The in-vitro assessment of alginate rafts involves measuring several key parameters. The following tables summarize quantitative data from comparative studies on various alginate-based products.

Table 1: Raft Strength, Weight, and Volume of Various Alginate Products

Product	Raft Strength (g) (CV%)	Raft Weight (g) (CV%)	Raft Volume (ml) (CV%)
Gaviscon Advance	16.5 (21.2)	18.2 (14.2)	26.8 (10.9)
Gaviscon Liquid	12.9 (22.6)	53.0 (11.0)	60.1 (10.8)
Peptac	10.8 (30.4)	33.1 (12.1)	37.0 (13.6)
Gastrocote	7.9 (31.6)	19.2 (6.4)	21.0 (6.1)
Mylanta Heartburn Relief	4.6 (17.6)	29.8 (10.4)	33.2 (11.5)
Rennie Duo	4.1 (33.9)	17.5 (10.6)	20.0 (10.9)
Algicon	1.6 (26.3)	9.1 (56.4)	11.2 (52.2)
Gaviscon Extra Strength (USA)	1.1 (34.0)	6.8 (18.1)	8.8 (17.1)
Gaviscon Regular Strength (USA)	1.8 (32.6)	3.9 (17.2)	5.5 (16.4)

Data adapted from Hampson et al., 2005.[\[10\]](#) CV% indicates the coefficient of variation.

Table 2: Raft Resilience of Various Alginate Products

Product	Raft Resilience (min) - Median	Raft Resilience (min) - Range
Gaviscon Advance	120	120–120
Gaviscon Liquid	120	120–120
Peptac	120	120–120
Gastrocote	120	105–120
Mylanta Heartburn Relief	10	0–15
Rennie Duo	10	0–15
Algicon	0	0–0
Gaviscon Extra Strength (USA)	0	0–0
Gaviscon Regular Strength (USA)	0	0–0

Data adapted from Hampson et al., 2005.[10]

Experimental Protocols

This method utilizes a texture analyzer to measure the force required to pull a probe through the formed alginate raft. This force is defined as the raft strength.[8][11]

Equipment and Materials:

- Texture Analyser (e.g., Brookfield CTX or Stable Micro Systems TA-XT2) fitted with a 5 kg load cell.[8]
- Alginate Raft Hook/Probe (L-shaped stainless steel wire, 1 mm diameter).[8][11]
- 250 ml glass beakers (internal diameter of 60-70 mm).[8]
- Water bath maintained at $37 \pm 0.5^\circ\text{C}$.[8]
- 0.1M Hydrochloric acid (HCl).

- Alginate-containing formulation to be tested.
- Syringe.

Procedure:

- Introduce 150 ml of 0.1M HCl into a 250 ml beaker.[8]
- Place the beaker in the water bath and allow the acid to equilibrate to 37°C.[8]
- Suspend the L-shaped wire probe in the center of the beaker, with the horizontal arm in the lower third of the acid.[8]
- Shake the test formulation well. Using a syringe, add the maximum recommended dose of the product into the center of the beaker.[8]
- Allow the raft to form undisturbed for 30 minutes.[11][12]
- Carefully transfer the beaker to the base of the texture analyzer.
- Attach the hook of the wire probe to the texture analyzer's arm.
- Initiate the test. The probe is pulled vertically upwards through the raft at a constant speed of 5 mm/s.[12][13]
- The peak force (in grams) required to break through the raft is recorded as the raft strength. [8]

Rheometry provides a more detailed characterization of the viscoelastic properties of the alginate raft. Oscillatory shear rheometry can quantify the raft's strength (storage modulus, G') and ductility.[14]

Equipment and Materials:

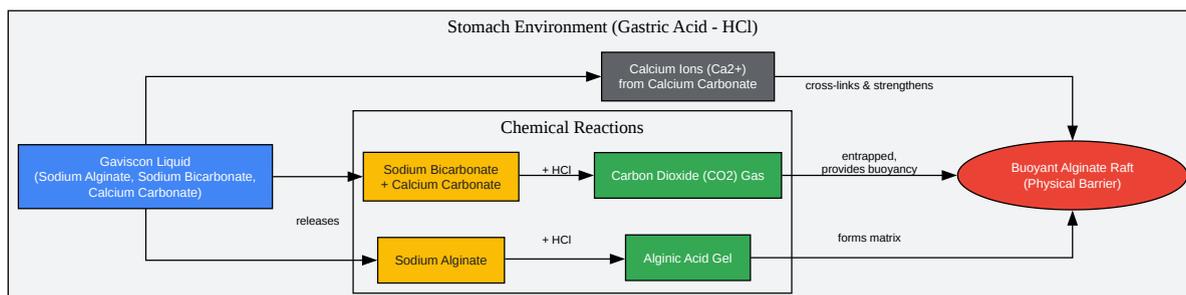
- Shear rheometer with a parallel-plate geometry.[14][15]
- Acidic solution (e.g., acetic acid solution of a specific pH).[14]

- Alginate-containing formulation.
- Petri dish or similar container for raft formation.

Procedure:

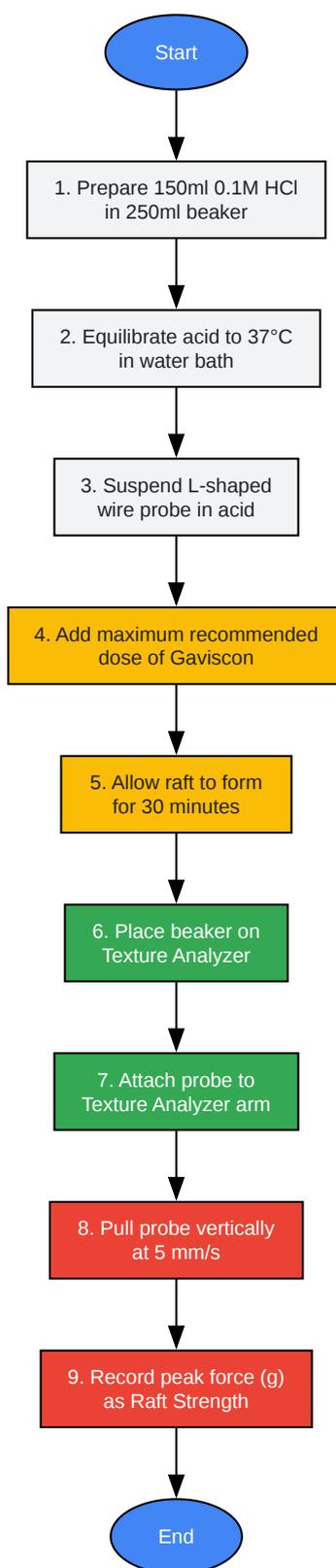
- Prepare acidic solutions of varying pH to simulate different stomach acidity levels.[14]
- Add a defined volume of the alginate product to the acidic solution in a petri dish to form a raft.
- Allow the raft to age for a specific period (e.g., 30 minutes to 2 hours) in the solution.[14]
- Carefully isolate the formed raft and place it on the lower plate of the rheometer.
- Lower the upper plate to make contact with the raft, ensuring a consistent sample geometry.
- Perform an oscillatory strain sweep (e.g., from 0.1% to 100% strain at a constant angular frequency of 10 rad/s) to determine the linear viscoelastic region and the critical strain (γ_c) at which the raft structure breaks down.[14]
- The storage modulus (G') at low strain represents the initial strength of the raft.[14]

Visualizations



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Caption: Mechanism of **Gaviscon**'s alginate raft formation in the stomach.



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Caption: Workflow for in-vitro raft strength measurement using a texture analyzer.

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